

Ro 14-9578 DNA supercoiling inhibition

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Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

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Summary of Ro 14-9578 Information

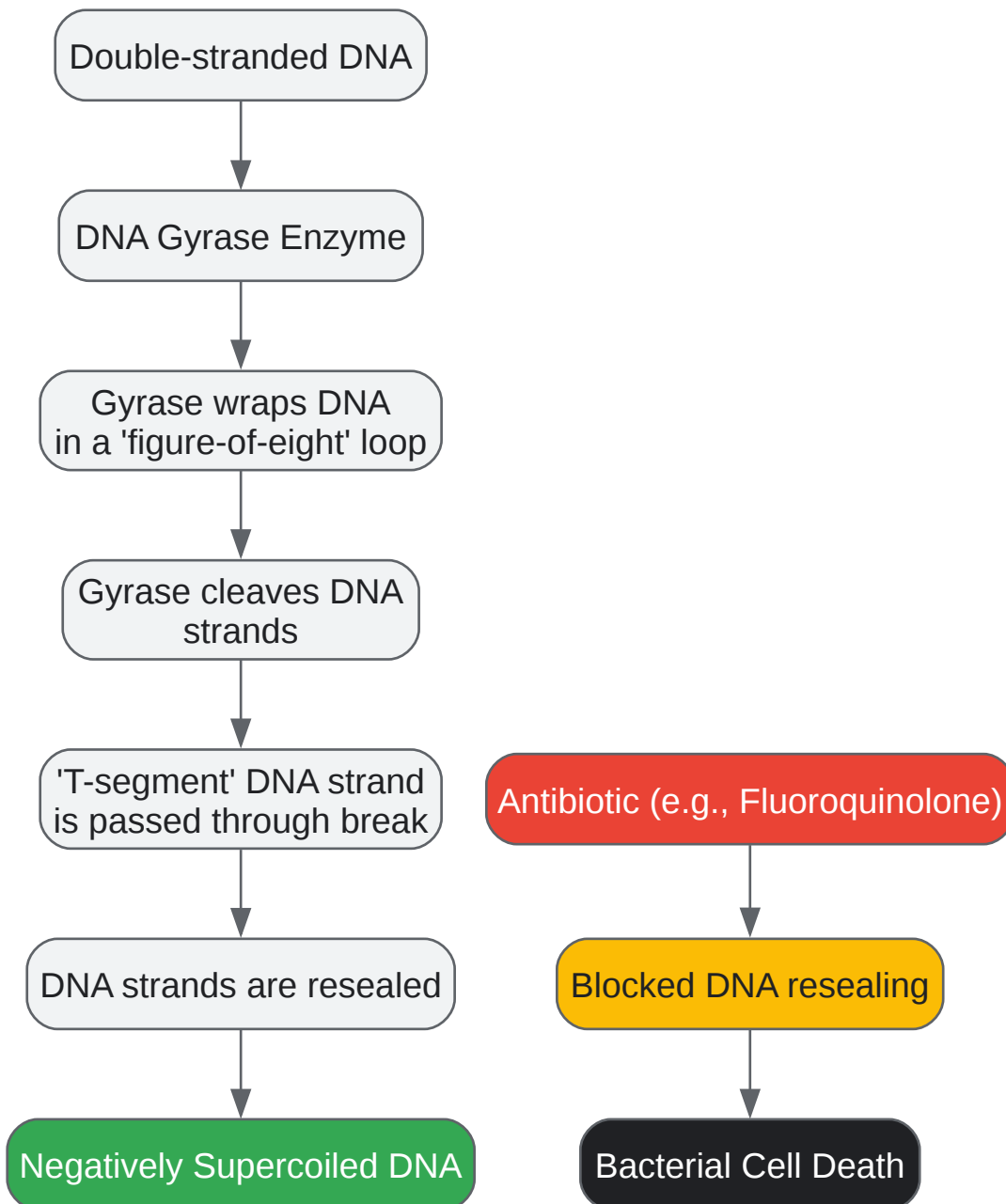
The search results confirm that **Ro 14-9578** is a chemical compound, but they lack direct evidence or data on its function as a DNA supercoiling inhibitor. The table below summarizes all the quantitative data found.

Property	Value
Catalog Number	T28557 [1]
CAS Number	100891-41-6 [1]
Molecular Formula	C ₁₆ H ₁₃ NO ₅ [1]
Molecular Weight	299.28 g/mol [1]
Relative Density	1.54 g/cm ³ [1]
Synonyms	Ro-14-9578, Ro 149578 [1]
Stated Bioactivity	Antibacterial agent; tricyclic quinolone [1]

DNA Supercoiling & Gyrase: The Potential Target

While the search results do not directly link **Ro 14-9578** to DNA supercoiling, they provide extensive information on **DNA gyrase**, a primary bacterial enzyme responsible for introducing negative supercoils into DNA and a common target for antibacterial drugs [2] [3].

The diagram below illustrates the mechanism of DNA gyrase and how it is inhibited by certain antibiotics, a mechanism relevant to the class of drug **Ro 14-9578** belongs to.



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DNA gyrase mechanism and antibiotic inhibition. Antibiotics trap the cleaved DNA complex, preventing resealing.

Experimental Approaches for Studying Supercoiling Inhibition

Although a specific protocol for **Ro 14-9578** is not available, the search results describe advanced methodologies used to investigate DNA supercoiling and protein-DNA interactions, which would be applicable for testing such a compound.

- **High-Throughput Single-Molecule Platform:** A 2024 study details a protocol for studying the effect of supercoiling on protein-DNA interactions [4]. The method involves:
 - **Plasmid Preparation:** Modifying plasmids at specific sites with fluorophores and biotin tags for visualization and immobilization.
 - **Supercoiling Induction:** Using purified DNA gyrase to introduce physiological levels of negative supercoiling into the plasmids.
 - **Interaction Analysis:** Employing techniques like FRET or magnetic tweezers to measure how supercoiling affects the binding and activity of proteins (e.g., CRISPR-Cas9, repair proteins) on DNA at the single-molecule level.
- **Cryo-Electron Microscopy (Cryo-EM):** A recent breakthrough used cryo-EM to visualize the structure of DNA gyrase in the act of supercoiling [3]. This technique provides atomic-level details of how the enzyme wraps DNA and can show precisely how inhibitory drugs bind and interfere with its function. This structural information is critical for rational drug design.

Suggestions for Further Research

Given the lack of direct data on **Ro 14-9578**, here are paths you can take to find more specialized information:

- **Search Specialized Databases:** Look up the compound using its CAS Number (**100891-41-6**) in specialized scientific databases like PubChem, ChEMBL, or CAS SciFindern. These often contain richer bioactivity data and links to original literature.

- **Explore Patent Literature:** The compound's name suggests it may be from Roche (Ro); searching patent archives from the 1980s-1990s may yield the original synthetic and biochemical data.
- **Broaden the Search:** Investigate the broader class of "**tricyclic quinolones**" to find structurally related compounds and their documented mechanisms, which may be highly relevant to **Ro 14-9578**.

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References

1. Ro 14-9578 [targetmol.com]
2. Gyrase inhibitors can increase gyrA expression and DNA ... [researchwithnj.com]
3. Prospects of antibiotic development raised by "belt and ... [jic.ac.uk]
4. A high-throughput single-molecule platform to study DNA ... [pubmed.ncbi.nlm.nih.gov]

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